

Personal protective equipment for handling 2-Fluoro-2-methylbutane

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Compound of Interest

Compound Name: 2-Fluoro-2-methylbutane

Cat. No.: B1626623

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Essential Safety and Handling Guide for 2-Fluoro-2-methylbutane

Disclaimer: No specific Safety Data Sheet (SDS) for **2-Fluoro-2-methylbutane** was publicly available at the time of this writing. The following guidance is based on the chemical properties of **2-Fluoro-2-methylbutane** and safety information for structurally similar compounds, such as 2-Chloro-2-methylbutane and 2-Methylbutane. It is imperative to handle this chemical with extreme caution and to consult with a qualified safety professional before use.

This guide provides researchers, scientists, and drug development professionals with essential safety and logistical information for handling **2-Fluoro-2-methylbutane**. The content herein is intended to supplement, not replace, institutional safety protocols and professional judgment.

Chemical Properties and Hazards

2-Fluoro-2-methylbutane, also known as tert-amyl fluoride, is a fluorinated alkane. While specific hazard data is limited, its structural similarity to other flammable haloalkanes suggests it should be treated as a highly flammable liquid that may cause skin, eye, and respiratory irritation.

Table 1: Physical and Chemical Properties of **2-Fluoro-2-methylbutane**

Property	Value
CAS Number	661-53-0
Molecular Formula	C5H11F
Molecular Weight	90.14 g/mol
Boiling Point	53.65°C (estimate)[1]
Melting Point	-121°C[1]
Density	0.7915 g/cm ³ (estimate)[1]
Vapor Pressure	202 mmHg at 25°C

Table 2: Hazard Classification (Anticipated based on Analogs)

Hazard	Classification	Precautionary Statement
Flammability	Highly Flammable Liquid and Vapor	Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
Skin Corrosion/Irritation	Causes skin irritation.	Wash skin thoroughly after handling. Wear protective gloves.
Eye Damage/Irritation	Causes serious eye irritation.	Wear eye protection/face protection.
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation.	Avoid breathing mist or vapors. Use only outdoors or in a well-ventilated area.

Personal Protective Equipment (PPE)

A comprehensive hazard assessment should be conducted by a qualified safety professional to determine the specific PPE requirements for any procedure involving **2-Fluoro-2-methylbutane**. The following recommendations are based on general best practices for handling flammable and potentially irritating liquids in a laboratory setting.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Recommended Equipment	Specifications
Eye and Face Protection	Safety goggles and a face shield	Chemical splash goggles are mandatory. A face shield should be worn when there is a higher risk of splashing.
Hand Protection	Chemical-resistant gloves	The specific type of glove should be chosen based on chemical compatibility. Consult the glove manufacturer's resistance guide.
Body Protection	Flame-retardant lab coat	A flame-retardant and chemical-resistant lab coat should be worn over personal clothing.
Respiratory Protection	Use in a certified chemical fume hood	If engineering controls are not sufficient, a NIOSH-approved respirator with appropriate cartridges should be used.
Footwear	Closed-toe, chemical-resistant shoes	Shoes should provide protection against spills and impacts.

Operational Plan: From Receipt to Disposal

3.1. Receiving and Storage

- Step 1: Inspection: Upon receipt, inspect the container for any signs of damage or leaks.
- Step 2: Labeling: Ensure the container is clearly labeled with the chemical name, CAS number, and appropriate hazard warnings.

- Step 3: Storage: Store in a cool, dry, well-ventilated area designated for flammable liquids. Keep the container tightly closed and away from sources of ignition and incompatible materials such as oxidizing agents.

3.2. Handling and Use

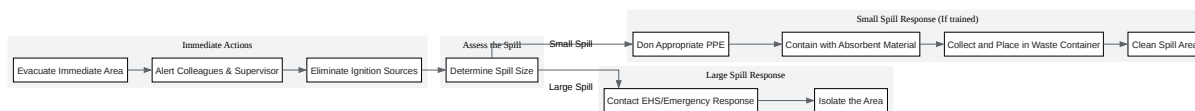
- Step 1: Preparation: Work in a certified chemical fume hood. Ensure an emergency eyewash station and safety shower are readily accessible.
- Step 2: Grounding: Ground and bond containers and receiving equipment to prevent static discharge.
- Step 3: Dispensing: Use only non-sparking tools. Dispense the smallest quantity necessary for the experiment.
- Step 4: Post-Handling: After use, securely close the container and return it to the designated storage area. Clean the work area thoroughly.

3.3. Disposal Plan

- Step 1: Waste Collection: Collect all waste containing **2-Fluoro-2-methylbutane** in a dedicated, properly labeled, and sealed hazardous waste container.
- Step 2: Waste Segregation: Do not mix with other waste streams unless compatibility has been confirmed.
- Step 3: Disposal Request: Follow your institution's hazardous waste disposal procedures. Contact your Environmental Health and Safety (EHS) department for pickup and disposal.

Emergency Procedures

4.1. Spill Response



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Caption: Workflow for responding to a **2-Fluoro-2-methylbutane** spill.

4.1.1. Small Spill (Manageable by trained personnel)

- Step 1: Alert personnel in the immediate area.
- Step 2: If flammable, eliminate all ignition sources.
- Step 3: Wear appropriate PPE (as outlined in Table 3).
- Step 4: Contain the spill using a chemical spill kit with absorbent materials compatible with flammable liquids.
- Step 5: Carefully collect the absorbed material using non-sparking tools and place it in a sealed, labeled container for hazardous waste disposal.
- Step 6: Clean the spill area with soap and water, and collect the cleaning materials as hazardous waste.

4.1.2. Large Spill (Requires professional assistance)

- Step 1: Evacuate the area immediately.
- Step 2: Alert your supervisor and contact your institution's emergency response team or EHS department.

- Step 3: If safe to do so, close the door to the affected area to contain vapors.
- Step 4: Await the arrival of trained emergency responders.

4.2. First Aid Measures

Table 4: First Aid Procedures

Exposure Route	First Aid Instructions
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

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References

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- To cite this document: BenchChem. [Personal protective equipment for handling 2-Fluoro-2-methylbutane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1626623#personal-protective-equipment-for-handling-2-fluoro-2-methylbutane]

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